

troubleshooting vacuum leaks in systems using Apiezon N

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Apiezon N

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Technical Support Center: Apiezon N

This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals using **Apiezon N** grease in vacuum systems.

Frequently Asked Questions (FAQs)

General Properties and Handling

- What is **Apiezon N** grease and what are its primary uses? **Apiezon N** is a silicone- and halogen-free cryogenic high vacuum grease.^{[1][2]} It is widely recognized for its use in cryogenic applications as a sealant and thermal contact medium.^{[1][3][4][5][6][7]} Its ability to provide craze-free performance at low temperatures and withstand frequent cycling between cryogenic temperatures (as low as -273°C) and ambient temperatures up to +30°C makes it a preferred choice for such applications.^{[1][2][3][6][7]} It is also used at ambient temperatures where added cushioning against vibrations is needed, particularly in fragile glass-to-glass joints.^{[1][2][3][6]}
- What are the key advantages of **Apiezon N** over silicone-based greases? **Apiezon N** is a hydrocarbon-based grease and does not exhibit the "creep" or "carry over" issues commonly associated with silicone-based products.^{[3][8][4][9]} This prevents the contamination of adjacent surfaces, which is critical in applications like surface coating, metal deposition, and

semiconductor manufacturing.[3][8] Its silicone-free nature also reduces the risk of interference in analytical techniques such as infrared and mass spectrometry.[3][8]

- What is the shelf life of **Apiezon N** and how should it be stored? The shelf life of **Apiezon N** grease is ten years from the date of manufacture when stored in its original unopened packaging at ambient temperatures (10 to 30°C).[3][8][10] If the container has been opened, it should be resealed and stored in a clean, dry, dark environment under the same ambient conditions to maximize its remaining shelf life, though this is not guaranteed for the full ten years.[11]

Application and Removal

- How should **Apiezon N** be applied to O-rings and other sealing surfaces? While a well-fitted and clean O-ring may not always require grease, a thin film of **Apiezon N** can enhance sealing performance and ease installation and removal.[12] To apply, place a small amount of grease on a gloved hand and apply a thin, even film to the O-ring.[12][13] Excess grease should be wiped away, leaving only a light sheen on the surface.[12][13]
- How can **Apiezon N** grease be removed? Excess **Apiezon N** can be wiped away with a soft, clean, lint-free cloth.[1][3][5][14][15] Any remaining residue can be cleaned with warm soapy water or a hydrocarbon solvent such as toluene or xylene.[1][3][5][14][15] For a more environmentally friendly option, limonene is recommended.[1][3][5][14][15] **Apiezon N** is not soluble in alcohols (like ethanol or IPA) or ketones (like acetone or MEK), so these should not be used for cleaning.[1][3][5][14][15]

Troubleshooting Vacuum Leaks

- My vacuum system has a leak after applying **Apiezon N**. What are the common causes? Common causes for vacuum leaks when using **Apiezon N** include:
 - Improper Application: Applying too much or too little grease can result in a poor seal. An excessive amount can trap air, while too little may not adequately fill surface imperfections.
 - Contamination: The sealing surfaces or the grease itself may have been contaminated with dust, debris, or other substances that prevent a proper seal.

- Incompatible Materials: **Apiezon N** is incompatible with certain materials like EPDM, EPR, butyl rubber, and PVC seals.[1][16][12][17] Using it with these materials can cause the seals to swell or degrade, leading to leaks.[18]
- Operating Outside Temperature Range: Using the grease at temperatures above its recommended working range (+30°C) can cause it to melt and flow away from the sealing surface.[19] While it is designed for cryogenic use, it should not be used as a lubricant at these low temperatures.[3][20]
- How can I detect the location of a vacuum leak? A common method for detecting vacuum leaks is the use of a helium mass spectrometer leak detector. For systems sealed with **Apiezon N**, you can also carefully apply a solvent like isopropanol to suspected leak points while monitoring the vacuum gauge. A sudden change in pressure can indicate the location of the leak. However, be aware that **Apiezon N** is not soluble in alcohols, so this method relies on the solvent temporarily blocking the leak path.

Data Presentation

Apiezon N Properties

Property	Value
Vapor Pressure @ 20°C	6 x 10 ⁻¹⁰ Torr[1][2][3][5][6][9][21]
Working Temperature Range	-273°C to +30°C[2][3][4][5][7][9][21]
Relative Density @ 20°C	0.911[4][5][21]
Outgassing Characteristics (ASTM E595)	<1% TML, <0.1% CVCM[4][5][21]
Thermal Conductivity @ 20°C	0.194 W/m°C[4][21]
Shelf Life (unopened)	10 years[3][8][10][11]

Material Compatibility

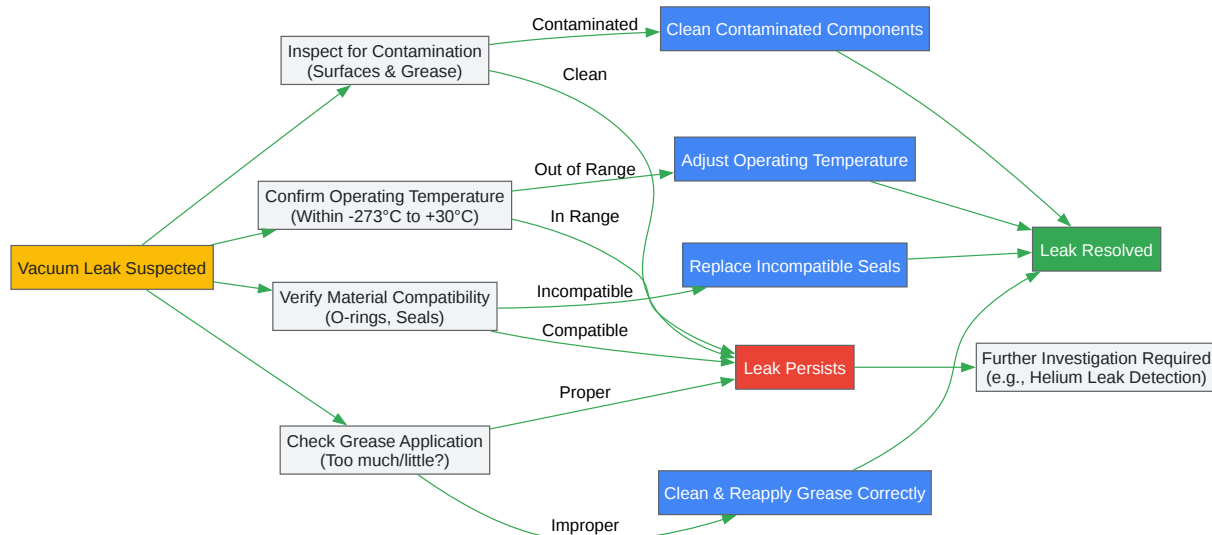
Compatible Materials	Incompatible Materials
Viton	EPDM (ethylene propylene diene M-class rubber)[1][16][12][17]
Nitrile (>30% content)[1][3][16][12][17]	EPR (ethylene propylene rubber)[1][16][12][17]
Nylon[1][3][16][12][17]	Butyl rubber[1][16][12][17]
Polyurethane[1][3][16][12][17]	PVC seals[1][16][12][17]
Polyethylene[1][3][16][12][17]	
Polypropylene[1][3][16][12][17]	
Silicone	

Experimental Protocols

Protocol for Applying **Apiezon N** to a Ground Glass Joint

- **Surface Preparation:** Thoroughly clean the male and female components of the ground glass joint. Wipe away any old grease or residue using a suitable solvent (e.g., toluene, xylene) and a lint-free cloth. Ensure the surfaces are completely dry before proceeding.
- **Grease Application:** Using a clean spatula or a gloved finger, apply a small, even band of **Apiezon N** grease around the upper part of the male joint. Avoid applying grease to the very tip to prevent it from being pushed into the system.
- **Joint Assembly:** Insert the male joint into the female joint and rotate them together to spread the grease evenly, creating a translucent, uniform seal. A properly greased joint will appear clear, without any streaks or bubbles.
- **Inspection:** Visually inspect the joint to ensure a continuous seal has been formed. If there are any gaps or air bubbles, separate the joints, clean them, and repeat the application process.

Visualizations



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Caption: Troubleshooting workflow for vacuum leaks with **Apiezon N**.

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- To cite this document: BenchChem. [troubleshooting vacuum leaks in systems using Apiezon N]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1172494#troubleshooting-vacuum-leaks-in-systems-using-apiezon-n>]

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